

Safe Disposal of 2-Chloro-5-(chloromethyl)thiophene: A Procedural Guide

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Compound of Interest

Compound Name: 2-Chloro-5-(chloromethyl)thiophene

Cat. No.: B1361113

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Disclaimer: This document provides procedural guidance for the safe handling and disposal of **2-Chloro-5-(chloromethyl)thiophene**. It is intended for trained laboratory personnel, including researchers, scientists, and drug development professionals. This information is a supplement to, not a replacement for, a thorough risk assessment, institutional safety protocols, and all applicable local, state, and federal regulations. Always consult your institution's Environmental Health and Safety (EHS) department for specific disposal requirements.

This guide delivers essential, immediate safety and logistical information, focusing on operational and disposal plans for **2-Chloro-5-(chloromethyl)thiophene**. The step-by-step procedures are designed to directly address operational questions regarding its safe management and disposal.

Hazard Summary and Essential Precautions

2-Chloro-5-(chloromethyl)thiophene is classified as a hazardous substance. It is known to cause skin and serious eye irritation, and may lead to respiratory irritation.[1][2] Due to its chemical structure, it is reactive and incompatible with strong oxidizing agents and strong bases.[3] Safe handling and disposal require stringent adherence to safety protocols to minimize exposure and prevent adverse incidents.

Quantitative Data Summary

Property	Value	Source
CAS Number	23784-96-5	[1]
Molecular Formula	C ₅ H ₄ Cl ₂ S	[1]
Molecular Weight	167.06 g/mol	[1]
Boiling Point	83-85 °C / 8 mmHg	[1]
Density	1.385 g/mL at 25 °C	[1]
Flash Point	101 °C (213.8 °F) - closed cup	[1]
Storage Temperature	-20°C	[1]

Operational Plan: Step-by-Step Disposal Procedure

The standard and required method for disposing of **2-Chloro-5-(chloromethyl)thiophene** is as a regulated hazardous waste. This involves careful collection, storage, and transfer to an authorized waste management facility.

1. Personal Protective Equipment (PPE) and Handling

- PPE: Before handling, all personnel must be equipped with appropriate PPE, including chemical-resistant gloves (nitrile or Viton), chemical splash goggles, and a fully-buttoned laboratory coat.[1][4]
- Ventilation: All transfers and handling of this substance must be performed inside a certified chemical fume hood to prevent inhalation of vapors.[3]

2. Waste Collection

- Waste Container: Use a designated, compatible waste container for collecting all materials contaminated with **2-Chloro-5-(chloromethyl)thiophene**. Polyethylene containers are recommended as the compound's potential to form acidic byproducts can corrode metal containers.[4]
- Labeling: The container must be clearly labeled as "Hazardous Waste: Halogenated Organic Liquid" and must explicitly list "**2-Chloro-5-(chloromethyl)thiophene**" as a component.

Ensure all relevant hazard pictograms are displayed.

- Segregation: It is crucial to keep halogenated waste separate from non-halogenated waste streams to facilitate proper disposal and manage costs.[5] Do not mix with incompatible chemicals such as strong bases or oxidizing agents.[3]

3. Interim Storage

- Container Integrity: Keep the waste container tightly sealed when not in use to prevent the release of vapors.
- Storage Location: Store the sealed container in a designated, cool, and well-ventilated area, away from sources of ignition.[4] A dedicated flammable materials storage cabinet is appropriate.
- Secondary Containment: The primary waste container should be placed within a larger, chemically resistant secondary container to contain any potential leaks.

4. Final Disposal

- EHS Coordination: Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
- Documentation: Fill out all required waste disposal manifests and documentation as per institutional and regulatory requirements.

Experimental Protocol: Spill Decontamination

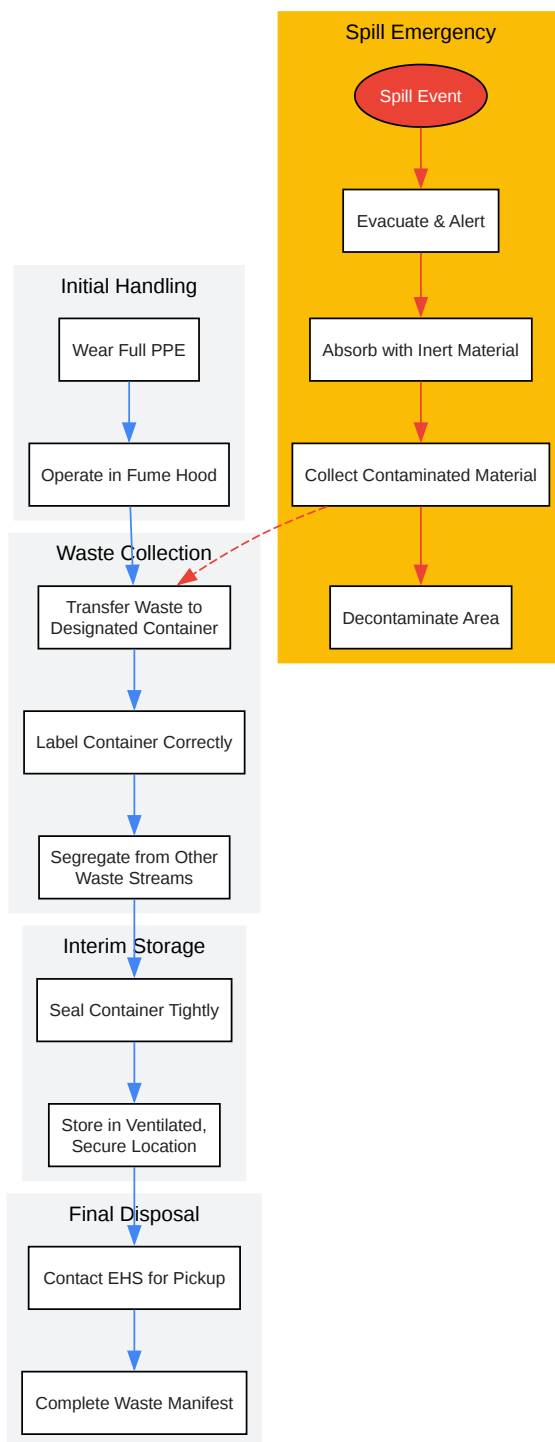
This protocol provides a step-by-step methodology for responding to a small-scale spill of **2-Chloro-5-(chloromethyl)thiophene**.

- Evacuation and Alert: Immediately alert personnel in the vicinity and evacuate the immediate area of the spill.
- Ventilation: Ensure the area is well-ventilated, if safe to do so.
- PPE: Don the prescribed PPE, including respiratory protection if necessary, before re-entering the area.

- **Containment and Absorption:** Cover the spill with an inert absorbent material, such as vermiculite or sand. Do not use combustible materials.
- **Collection:** Carefully collect the absorbed material using non-sparking tools and place it into the designated halogenated hazardous waste container.
- **Decontamination:** Wipe down the spill area with a cloth dampened with a suitable solvent (e.g., acetone), followed by a thorough cleaning with soap and water. All cleaning materials must be disposed of as hazardous waste.

Logical Workflow for Disposal

Disposal and Spill Response Workflow

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Caption: Logical workflow for the routine disposal and emergency spill response for **2-Chloro-5-(chloromethyl)thiophene**.

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